

Naphthol Green B: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Naphthol Green B

Cat. No.: B7797374

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This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Naphthol Green B** (C.I. 10020; CAS No. 19381-50-1). This document is intended to equip laboratory personnel with the necessary information to conduct risk assessments and implement safe handling procedures. Notably, there are discrepancies in the GHS classification of **Naphthol Green B** among suppliers; therefore, a cautious approach is strongly advised.

Safety Data Summary

While some suppliers classify **Naphthol Green B** as non-hazardous under GHS/CLP regulations[1][2][3][4], others consider it a hazardous substance, citing potential for eye, skin, and respiratory tract irritation[5][6]. One safety data sheet explicitly states it is considered a hazardous substance according to OSHA 29 CFR 1910.1200[7]. Given these inconsistencies, it is prudent to handle **Naphthol Green B** as a potentially hazardous chemical.

Physical and Chemical Properties

Naphthol Green B is a dark green to black powder.[5] It is a nitroso dye that is soluble in water.[1][7]

Property	Value	References
Synonyms	Acid Green 1, C.I. 10020	[5]
CAS Number	19381-50-1	[2]
Molecular Formula	$C_{30}H_{15}FeN_3Na_3O_{15}S_3$	[5]
Molecular Weight	878.45 g/mol	[5]
Appearance	Dark green powder	[5][7]
Odor	Odorless	[5]
Solubility in Water	Soluble	[1][7]
pH	9.3 (10 g/L aqueous solution at 20°C)	[2]
Melting Point	349.84 °C	[8]
Boiling Point	Not available	[9]
Flash Point	Not applicable	[2][9]
Auto-ignition Temperature	Not determined	[2]

Toxicological Data

Comprehensive toxicological data for **Naphthol Green B** is limited, and the toxicological properties have not been fully investigated.[9] Acute toxicity data such as LD50 and LC50 values are largely unavailable.[5][6] However, some sources indicate potential for irritation.

Endpoint	Result	References
Acute Oral Toxicity	LD50: Not available. May be harmful if swallowed, causing irritation of the digestive tract.	[5][6]
Acute Dermal Toxicity	LD50: Not available. May be harmful if absorbed through the skin, causing skin irritation.	[5][6]
Acute Inhalation Toxicity	LC50: Not available. Causes respiratory tract irritation.	[5][6]
Skin Corrosion/Irritation	Causes skin irritation.	[5][6]
Serious Eye Damage/Irritation	Causes eye irritation.	[5][6]
Respiratory or Skin Sensitization	No information available.	[9]
Carcinogenicity	Not listed by IARC, NTP, ACGIH, OSHA, or Mexico.	[9]
Germ Cell Mutagenicity	No information available.	[9]
Reproductive Toxicity	No information available.	[9]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[6]
Specific Target Organ Toxicity (Repeated Exposure)	Repeated or prolonged exposure can produce target organ damage (lungs, mucous membranes).	[6]

Ecological Information

Naphthol Green B is soluble in water and is likely to be mobile in the environment.[9] Dyes can be persistent in natural environments.[7] While some acid dyes show toxicity to aquatic life, specific data for **Naphthol Green B** is scarce.[7] It is advised not to empty it into drains.[9]

Experimental Protocols: Risk Assessment and Safe Handling

Given the conflicting safety information, a thorough risk assessment should be conducted before using **Naphthol Green B**. The following protocol outlines the key steps for safe handling in a research laboratory.

Objective: To safely handle **Naphthol Green B** powder and solutions, minimizing exposure and risk.

Materials:

- **Naphthol Green B** solid
- Appropriate solvent (e.g., distilled water)
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves
- Chemical fume hood or ventilated enclosure
- Weighing paper/boat
- Spatula
- Glassware for solution preparation
- Labeled waste container

Procedure:

- Pre-Handling Review:
 - Review the Safety Data Sheet (SDS), paying close attention to the hazard statements and precautionary measures. Note the discrepancies in GHS classification and opt for the more stringent precautions.
 - Ensure the availability and proper functioning of all necessary safety equipment, including the chemical fume hood and emergency eyewash station/shower.

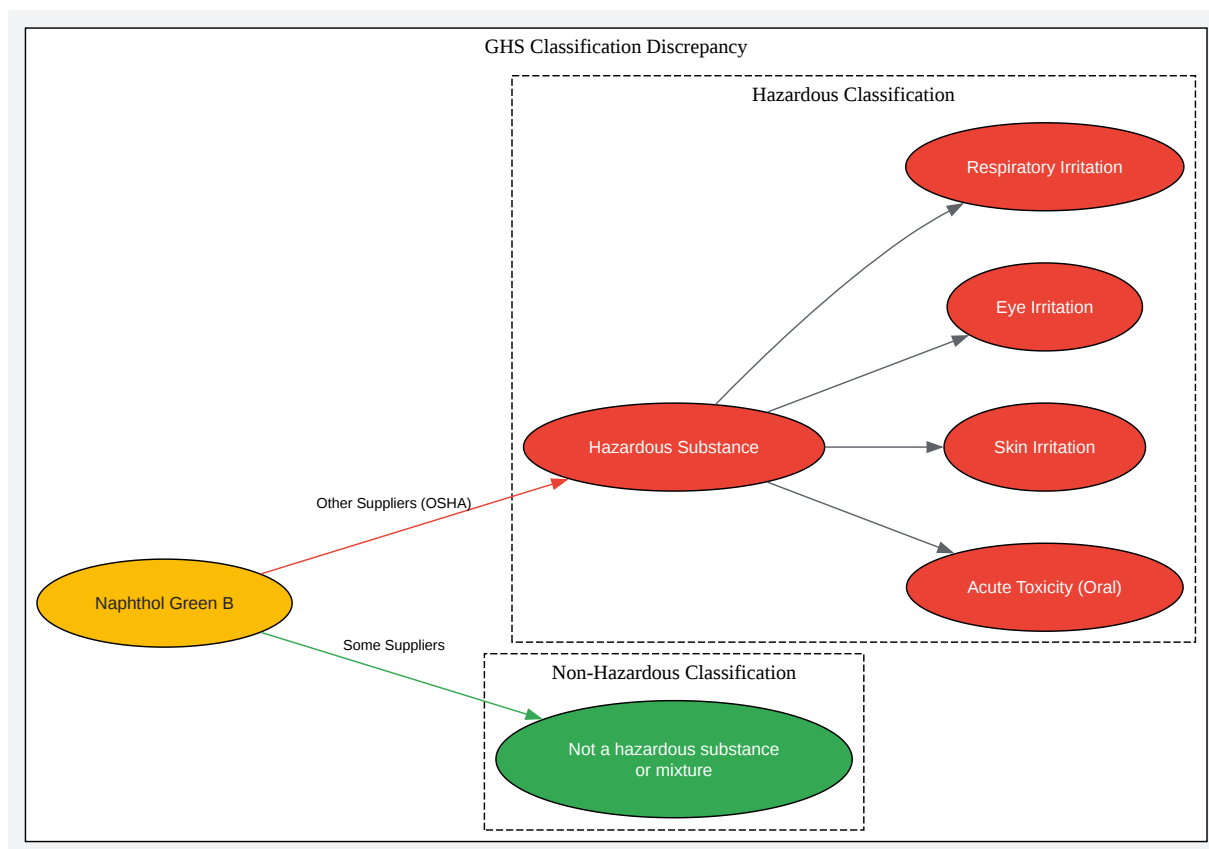
- Personal Protective Equipment (PPE):
 - Wear chemical safety goggles at all times.
 - Wear a lab coat to protect clothing.
 - Wear nitrile gloves to prevent skin contact. Change gloves immediately if they become contaminated.
- Handling and Preparation (in a Chemical Fume Hood):
 - Conduct all weighing and solution preparation activities within a certified chemical fume hood to control dust and potential vapors.
 - Use a spatula to carefully transfer the **Naphthol Green B** powder to a weighing boat. Avoid creating dust.
 - Slowly add the powder to the solvent in a beaker or flask, stirring gently to dissolve.
 - Cap the container when not in use.
- Storage:
 - Store **Naphthol Green B** in a tightly closed container in a cool, dry, and well-ventilated area.
 - Keep it away from incompatible materials such as strong oxidizing agents.^{[7][9]}
- Spill and Waste Disposal:
 - Minor Spills: For small spills of the powder, carefully sweep up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal.^[7]
 - Liquid Spills: For solutions, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
 - Waste Disposal: Dispose of all waste materials (including contaminated gloves and weighing paper) in a designated hazardous waste container in accordance with local,

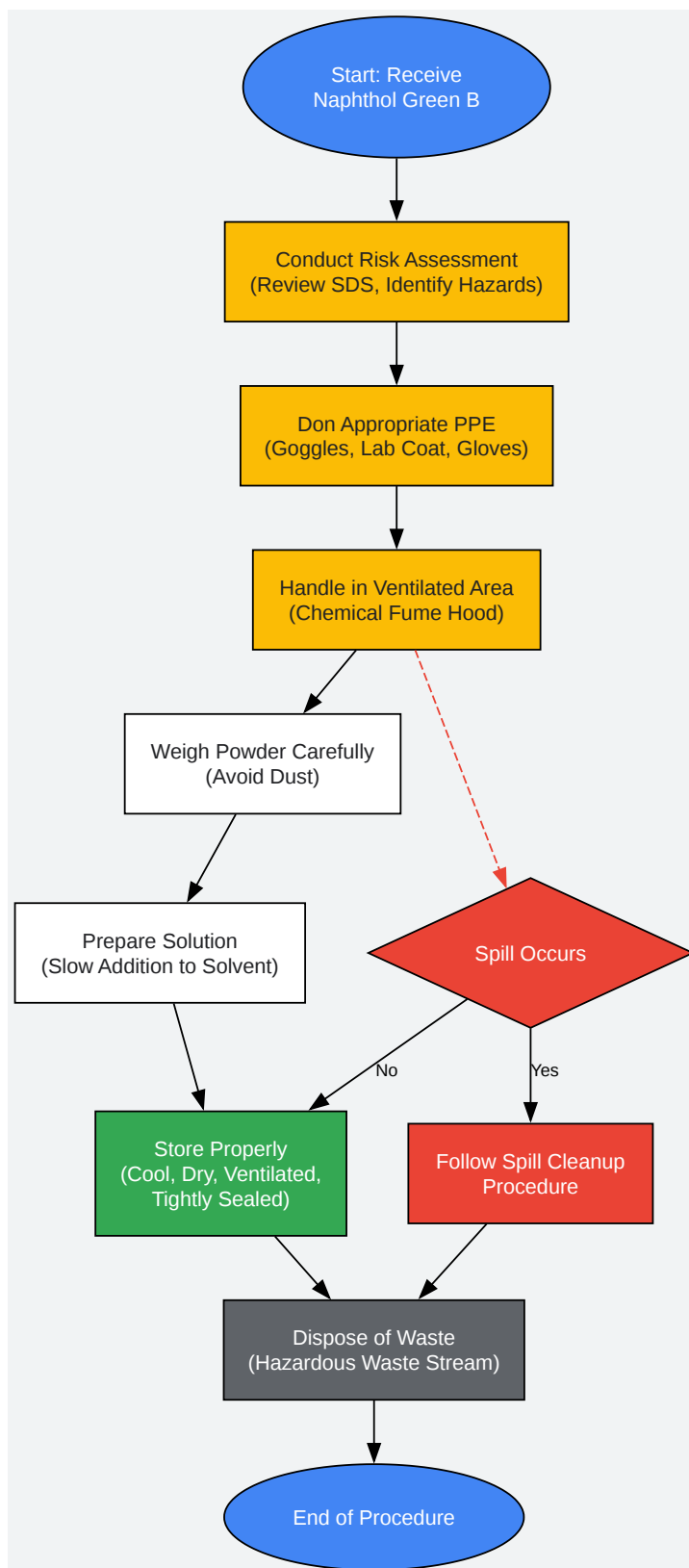
state, and federal regulations. Do not dispose of down the drain.[9]

- First Aid Measures:
 - In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[5]
 - In case of skin contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops.[5]
 - If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[5]
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[5]

Visualizations

Signaling Pathways and Experimental Workflows





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